

Structure elucidation of 3-(1H-Triazole-3-sulfonyl)-propionic acid

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Compound of Interest

Compound Name: 3-(1H-[1,2,4]Triazole-3-sulfonyl)-propionic acid

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An In-Depth Technical Guide to the Structure Elucidation of 3-(1H-1,2,4-Triazole-3-sulfonyl)-propionic acid

Abstract

The unequivocal determination of a molecule's chemical structure is the bedrock upon which all subsequent research, from medicinal chemistry to materials science, is built. This guide provides a comprehensive, multi-technique workflow for the structural elucidation of 3-(1H-1,2,4-Triazole-3-sulfonyl)-propionic acid, a novel small molecule incorporating a triazole heterocycle, a sulfonyl linker, and a carboxylic acid moiety. As this specific isomer is not extensively characterized in public literature, this document serves as a first-principles guide, demonstrating how a synergistic application of High-Resolution Mass Spectrometry (HRMS), advanced Nuclear Magnetic Resonance (NMR) spectroscopy, and Single-Crystal X-ray Crystallography can provide an unambiguous and self-validating structural assignment. This paper is intended for researchers, scientists, and drug development professionals who require a robust framework for characterizing novel chemical entities.

Introduction: The Imperative for Unambiguous Characterization

The biological activity, physical properties, and patentability of a novel chemical entity are intrinsically linked to its precise three-dimensional structure. For a molecule like 3-(1H-1,2,4-Triazole-3-sulfonyl)-propionic acid, several structural questions must be addressed with certainty:

- **Regiochemistry:** Is the sulfonyl-propionic acid moiety attached to the C3 or C5 position of the 1,2,4-triazole ring?
- **Connectivity:** Is the linkage C-SO₂-C, as the name implies?
- **Tautomerism:** Which nitrogen on the 1,2,4-triazole ring is protonated (1H, 2H, or 4H)?

Answering these questions requires more than a single analytical technique; it demands an orthogonal approach where the outputs of different methods corroborate one another, culminating in a single, validated structural hypothesis. This guide will detail this integrated workflow, explaining not just the "how" but the "why" behind each experimental choice.

Initial Assessment: High-Resolution Mass Spectrometry for Molecular Formula Determination

The first step in any structural elucidation is to confirm the molecular formula. High-Resolution Mass Spectrometry (HRMS) provides the requisite mass accuracy to distinguish between elemental compositions.

Expertise & Causality:

We employ Electrospray Ionization (ESI) as it is a soft ionization technique well-suited for polar, acidic molecules like our target, minimizing in-source fragmentation and preserving the molecular ion. Analysis in both positive ([M+H]⁺) and negative ([M-H]⁻) ion modes is crucial. The negative ion mode is often more sensitive for carboxylic acids, while the positive ion mode can provide complementary fragmentation data.

Expected Data & Interpretation

For a molecular formula of $C_5H_7N_3O_4S$, the expected high-resolution mass provides a definitive target.

Data Point	Description
Molecular Formula	$C_5H_7N_3O_4S$
Monoisotopic Mass	205.0157 Da
$[M-H]^-$ (Negative Mode)	204.0084 Da
$[M+H]^+$ (Positive Mode)	206.0230 Da
$[M+Na]^+$ (Positive Mode)	228.0050 Da

The presence of a sulfur atom will also produce a characteristic isotopic pattern, with the A+2 peak ($[^{34}S]$) appearing at approximately 4.4% of the intensity of the A peak ($[^{32}S]$), providing further confidence in the elemental composition. Tandem MS (MS/MS) fragmentation of the parent ion would be expected to show characteristic losses, such as the loss of CO_2 (44 Da) or SO_2 (64 Da), confirming the presence of the carboxyl and sulfonyl groups, respectively.[\[1\]](#)[\[2\]](#)

Protocol: ESI-HRMS Analysis

- **Sample Preparation:** Prepare a 1 mg/mL stock solution of the compound in a 50:50 mixture of acetonitrile and deionized water. Dilute this solution to a final concentration of 1-10 μ g/mL. For negative mode, adding 0.1% formic acid can aid ionization; for positive mode, 0.1% ammonium hydroxide may be used.
- **Instrumentation:** Infuse the sample into an ESI-equipped Orbitrap or TOF mass spectrometer.
- **Data Acquisition:** Acquire spectra in both positive and negative ion modes over a mass range of m/z 50-500.
- **Analysis:** Compare the measured exact mass of the most intense parent ion peak to the theoretical mass calculated for the proposed formula. The mass error should be below 5 ppm.

The Blueprint: Advanced NMR Spectroscopy for Structural Connectivity

While HRMS confirms what atoms are present, NMR spectroscopy reveals how they are connected. A suite of 1D and 2D NMR experiments is required to piece together the molecular puzzle.

Expertise & Causality:

The choice of solvent is critical. DMSO- d_6 is selected because its polarity ensures solubility and its hydrogen-bonding capabilities slow the chemical exchange of the triazole N-H and carboxylic acid O-H protons, allowing them to be observed in the 1H NMR spectrum.^[3]

- 1H NMR provides information on the chemical environment and neighboring protons for each hydrogen atom.
- ^{13}C NMR identifies all unique carbon environments.^[4]
- 2D COSY (Correlation Spectroscopy) establishes proton-proton (H-H) coupling networks, ideal for mapping the $-CH_2-CH_2-$ chain of the propionic acid moiety.
- 2D HSQC (Heteronuclear Single Quantum Coherence) correlates each proton directly to its attached carbon.
- 2D HMBC (Heteronuclear Multiple Bond Correlation) is the cornerstone experiment for this elucidation. It reveals long-range (2-3 bond) correlations between protons and carbons, allowing us to connect the distinct structural fragments: the triazole ring, the sulfonyl group, and the propionic acid chain.^{[5][6]}

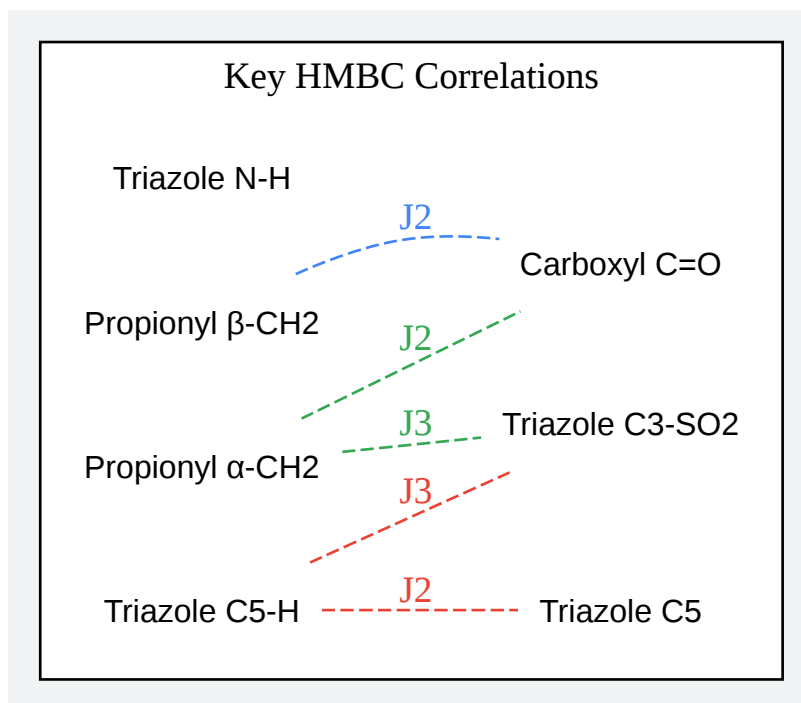
Predicted NMR Data & Interpretation

Table 2: Predicted 1H and ^{13}C NMR Chemical Shifts (in DMSO- d_6)

Position	Atom	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Key HMBC Correlations (Proton to Carbon)
Triazole-5	C-H	~8.5-9.5 (singlet)	~145-155	C3, C5
Triazole-NH	N-H	~14.0-15.0 (broad singlet)	-	C3, C5
Triazole-3	C-SO ₂	-	~150-160	-
Propionyl- α	-CH ₂ -	~3.5-4.0 (triplet)	~45-55	C3 (Triazole), Propionyl- β , Carboxyl
Propionyl- β	-CH ₂ -	~2.8-3.2 (triplet)	~30-35	Propionyl- α , Carboxyl
Carboxyl	-COOH	~12.0-13.0 (broad singlet)	~170-175	-

Unambiguous Connectivity via HMBC: The definitive proof of the 3-(1H-1,2,4-Triazole-3-sulfonyl)-propionic acid structure lies in key HMBC cross-peaks:

- A correlation from the protons of the Propionyl- α CH₂ group to the Triazole-C3 carbon. This 3-bond correlation bridges the propionic acid and triazole fragments across the sulfonyl group, confirming the C-S-C connectivity.
- A correlation from the Triazole-H5 proton to the Triazole-C3 carbon.
- Correlations from both Propionyl- α and Propionyl- β protons to the Carboxyl carbon.



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Caption: Key 2- and 3-bond HMBC correlations confirming connectivity.

Protocol: NMR Experiment Suite

- Sample Preparation: Dissolve 10-15 mg of the compound in ~0.6 mL of DMSO-d₆.
- ¹H NMR Acquisition: Acquire a standard proton spectrum to check for purity and observe basic spectral features.
- ¹³C{¹H} NMR Acquisition: Acquire a proton-decoupled carbon spectrum.
- 2D COSY Acquisition: Run a standard gradient-selected COSY experiment to establish H-H couplings.
- 2D HSQC Acquisition: Run a standard gradient-selected HSQC experiment optimized for a ¹J_{CH} of ~145 Hz.
- 2D HMBC Acquisition: Run a standard gradient-selected HMBC experiment optimized for long-range couplings of 8-10 Hz.

- Data Processing: Process all spectra using appropriate window functions and referencing (e.g., to the residual DMSO solvent peak).

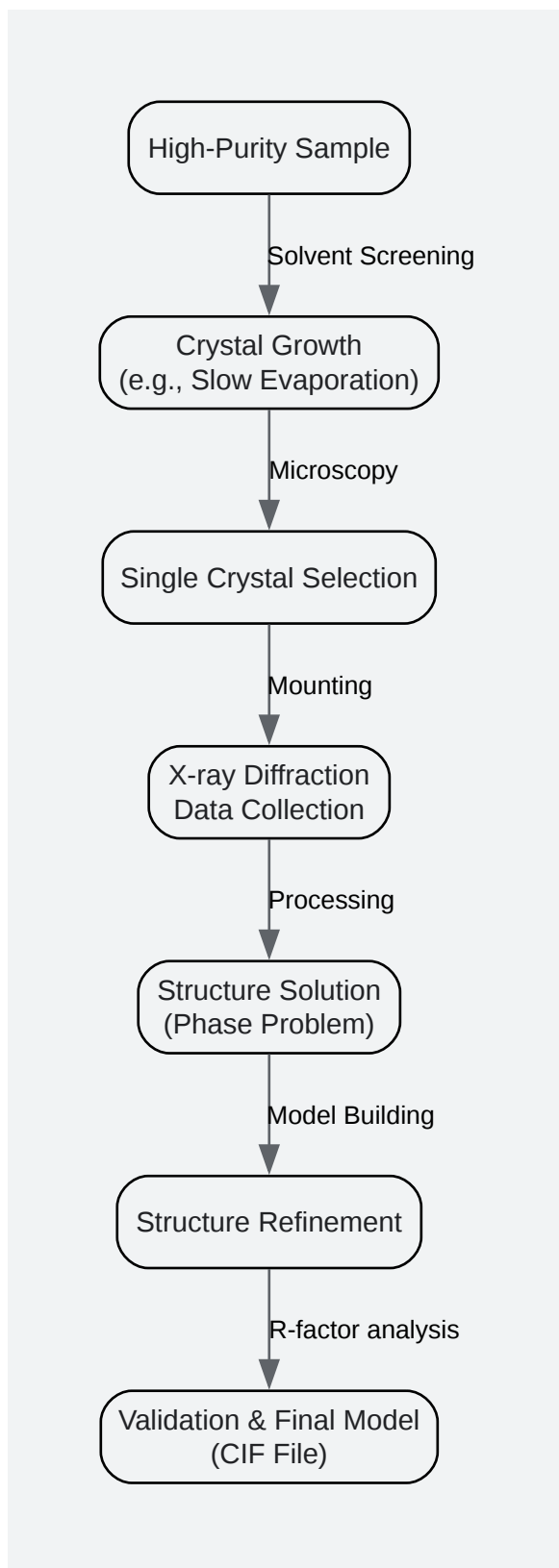
The Gold Standard: Single-Crystal X-ray Crystallography

While NMR provides a robust model of the covalent bonding framework in solution, single-crystal X-ray crystallography delivers the ultimate, unambiguous proof of structure in the solid state.^[7] It provides a precise three-dimensional map of electron density, yielding exact bond lengths, bond angles, and absolute stereochemistry if applicable.^{[8][9]}

Expertise & Causality:

This technique is unparalleled in its ability to resolve structural ambiguities.^[7] For our target molecule, it will definitively:

- Confirm the C3 substitution pattern on the triazole ring.
- Establish the precise tautomeric form present in the crystal lattice.
- Elucidate intermolecular interactions, such as hydrogen bonding networks involving the carboxylic acid dimer motif and the triazole N-H donor, which govern the compound's solid-state properties.



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Caption: Workflow for single-crystal X-ray crystallography.

Protocol: X-ray Crystallography Workflow

- **Crystal Growth:** Grow single crystals suitable for diffraction (typically >0.1 mm in all dimensions) by slow evaporation from various solvents (e.g., ethanol, ethyl acetate, water).
- **Data Collection:** Mount a suitable crystal on a diffractometer and collect diffraction data at a controlled temperature (e.g., 100 K).
- **Structure Solution and Refinement:** Process the diffraction data and solve the structure using direct methods or other algorithms.^[7] Refine the atomic positions and thermal parameters against the experimental data until convergence.
- **Validation:** The final structural model is validated using established crystallographic metrics to ensure its quality and accuracy.^[7]

Conclusion: A Synergistic and Self-Validating Approach

The structure elucidation of a novel molecule like 3-(1H-1,2,4-Triazole-3-sulfonyl)-propionic acid cannot be left to chance or a single analytical method. The robust, integrated workflow presented in this guide—beginning with HRMS to establish the molecular formula, proceeding with a suite of advanced NMR experiments to map the covalent framework, and culminating in the definitive proof from X-ray crystallography—provides a self-validating system. Each step builds upon the last, adding a new layer of evidence and confidence. This rigorous approach ensures scientific integrity and provides the solid structural foundation necessary for all future research and development endeavors.

References

- BenchChem. Application Notes and Protocols for ¹H and ¹³C NMR Spectral Analysis of 1,2,4-Triazole Derivatives. BenchChem.
- BenchChem. Unambiguous Structural Confirmation of 1,2,4-Triazole Derivatives: A Comparative Guide to X-ray Crystallography. BenchChem.
- BenchChem. A Researcher's Guide to Characterizing Sulfonyl Chlorides: A Comparative Overview of Analytical Techniques. BenchChem.
- Babu, T. H., Kumar, B. V. N. P., Rajeswari, C., & Perumal, P. T. (2011). Regioselective synthesis and structural elucidation of 1,4-disubstituted 1,2,3-triazole derivatives using 1D

and 2D NMR spectral techniques. *Magnetic Resonance in Chemistry*, 49(12), 824–829.

Available from: [\[Link\]](#)

- American Chemical Society. (n.d.). Synthesis and NMR characterization of 1H-1,2,3-triazole derivatives. ACS.
- Mohan, S., Navamani, P., Dhanalekshmi, K. I., Jayamoorthy, K., & Srinivasan, N. (2023). NMR spectral, DFT and antibacterial studies of triazole derivatives. *Journal of Taibah University for Science*, 17(1). Available from: [\[Link\]](#)
- Ambalavanan, P., et al. (2010). Crystal Structures of two Triazole Derivatives. CORE. Available from: [\[Link\]](#)
- Zanella, I., et al. (2025). Negative-ion fast atom bombardment mass spectrometry of sulfonylurea herbicides. ResearchGate. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). Figure 5: X-ray structure of the triazole compounds. ResearchGate. Available from: [\[Link\]](#)
- Semantic Scholar. (2023). Synthesis and Crystallization of N-Rich Triazole Compounds. Semantic Scholar. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). Mass Spectrometry of Sulfonic Acids and Their Derivatives. ResearchGate. Available from: [\[Link\]](#)
- Al-Warhi, T. I., et al. (2023). Synthesis and X-ray Crystal Structure Analysis of Substituted 1,2,4-Triazolo [4',3':2,3]pyridazino[4,5-b]indole and Its Precursor. MDPI. Available from: [\[Link\]](#)
- Scheduling, M., et al. (2001). Analysis of sulfonated compounds by ion-exchange high-performance liquid chromatography-mass spectrometry. *Journal of Chromatography A*, 912(2), 299-307. Available from: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Analysis of sulfonated compounds by ion-exchange high-performance liquid chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. Regioselective synthesis and structural elucidation of 1,4-disubstituted 1,2,3-triazole derivatives using 1D and 2D NMR spectral techniques - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Synthesis and NMR characterization of 1H-1,2,3-triazole derivatives - American Chemical Society \[acs.digitellinc.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. fileserver-az.core.ac.uk \[fileserver-az.core.ac.uk\]](#)
- [9. Synthesis and X-ray Crystal Structure Analysis of Substituted 1,2,4-Triazolo \[4',3':2,3\]pyridazino\[4,5-b\]indole and Its Precursor | MDPI \[mdpi.com\]](#)
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